

azelastine hydrochloride enantiomer

comparative potency

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: (S)-Azelastine Hydrochloride

CAS No.: 153408-27-6

Cat. No.: S542535

[Get Quote](#)

Enantiomeric Comparative Potency

The table below summarizes the key findings on the comparative properties of azelastine enantiomers.

Aspect	Key Finding	Clinical/Experimental Implication
Pharmacological Activity	No significant difference between (R)- and (S)-enantiomers [1]	Developed and approved as a racemate; no single-enantiomer drug product [2] [1]
Metabolic Profile	Enantioselective metabolism observed <i>in vivo</i> in rats [1]	(S)-enantiomer may be favored; potential for complex pharmacokinetics [1]
Primary Metabolite	Desmethylazelastine (DAZ) is active; comparative enantiomeric potency not specified [2]	Contributes to overall therapeutic effect and long half-life (54 hours) [2]

Experimental Protocols for Enantioselective Investigation

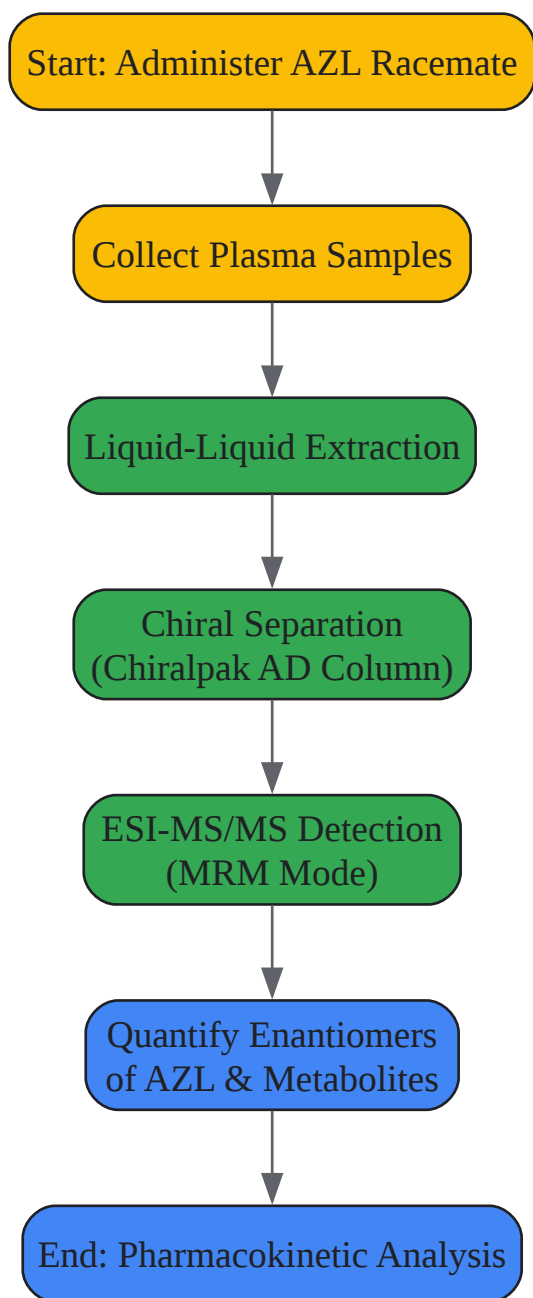
The following methodologies were central to investigating the enantioselective metabolism of azelastine.

Liquid Chromatography-Tandem Mass Spectrometry (LC-ESI/MS/MS)

This method was developed for the simultaneous enantioselective determination of azelastine and its three metabolites (desmethylazelastine, 6-hydroxyazelastine, and 7-hydroxyazelastine) in rat plasma [1].

- **Sample Preparation:** Rat plasma samples were processed using liquid-liquid extraction [1].
- **Chromatography:**
 - **Chiral Stationary Phase:** A Chiralpak AD column (250 x 4.6 mm, 10 μ m) was used [1].
 - **Mobile Phase:** n-Hexane with ethanol and diethylamine as organic modifiers [1].
 - **Flow Rate:** 1.2 mL/min [1].
- **Detection:** MS/MS with an ionspray interface in positive ion mode. Detection was performed using Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity [1].

This workflow outlines the key steps from sample collection to data analysis for the LC-MS/MS method:



[Click to download full resolution via product page](#)

Electrokinetic Capillary Chromatography (CE)

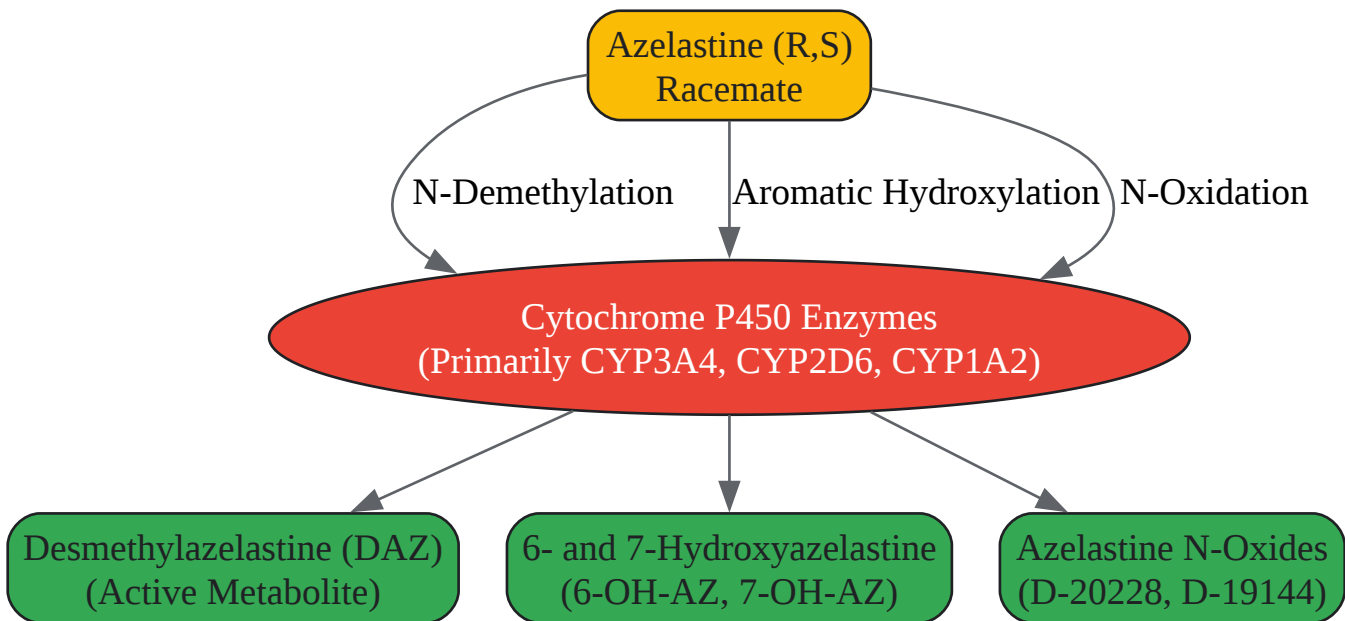
A capillary electrophoresis method was developed and validated as an alternative approach [1].

- **Capillary:** Fused-silica capillary, uncoated or polyacrylamide-coated [1].
- **Background Electrolyte:** Phosphate buffer (100 mM, pH 5.25) with triethanolamine, methanol, and a combination of cyclodextrins (CM- β -CD and β -CD) as chiral selectors [1].

- **Detection:** UV detection at 214 nm [1].

Metabolic Pathway and Enantioselectivity

Azelastine undergoes oxidative metabolism primarily in the liver. The diagram below illustrates its major metabolic pathways and highlights where enantioselectivity occurs.



[Click to download full resolution via product page](#)

The key enantioselective finding is that after administration of the racemate to rats, the **(S)-enantiomer of the parent drug azelastine was found in higher plasma concentrations** than the (R)-enantiomer. Furthermore, the formation of the desmethyl (DAZ) and hydroxylated (6-OH-AZ, 7-OH-AZ) metabolites also showed enantioselectivity [1].

Implications for Research and Development

- **For Bioanalysis:** The validated LC-MS/MS and CE methods provide robust tools for precise enantioselective pharmacokinetic studies in future drug development programs [1].
- **For Drug Development:** The lack of differential potency supports the continued use of the racemate. The observed enantioselectivity in metabolism is an important consideration for understanding the

drug's complete pharmacokinetic profile, though it does not currently warrant a change in the clinical formulation [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Simultaneous enantioselective separation of azelastine ... [sciencedirect.com]
2. Azelastine: Uses, Interactions, Mechanism of Action [go.drugbank.com]

To cite this document: Smolecule. [azelastine hydrochloride enantiomer comparative potency].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b542535#azelastine-hydrochloride-enantiomer-comparative-potency>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com